

A Technical Guide to the Certificate of Analysis for Riboflavin-d3

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Compound of Interest

Compound Name: Riboflavin-d3

Cat. No.: B12409813

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the key components of a Certificate of Analysis (CoA) for **Riboflavin-d3**. This document is essential for ensuring the quality, identity, and purity of this isotopically labeled compound for research and development purposes.

Understanding the Importance of Riboflavin-d3

Riboflavin-d3 is a deuterated form of Riboflavin (Vitamin B2), a vital micronutrient. In scientific research, particularly in pharmacokinetic and metabolic studies, **Riboflavin-d3** serves as a stable isotope-labeled internal standard.^[1] Its use in conjunction with techniques like mass spectrometry allows for precise quantification of its non-deuterated counterpart in complex biological matrices.

Core Components of a Riboflavin-d3 Certificate of Analysis

A Certificate of Analysis for **Riboflavin-d3** provides critical data on its identity, purity, and isotopic enrichment. The following sections detail the typical tests performed and the expected results.

Quantitative Data Summary

The quantitative data from a typical **Riboflavin-d3** Certificate of Analysis is summarized below. These values are representative and may vary slightly between different batches and suppliers.

| Parameter | Specification | Result | Method of Analysis |
|---------------------|-------------------------------------|----------------------------|---|
| Chemical Purity | ≥98.0% | 99.40% [1] | High-Performance Liquid Chromatography (HPLC) |
| Isotopic Enrichment | ≥98 atom % D | >99 atom % D | Mass Spectrometry (MS) or Nuclear Magnetic Resonance (NMR) Spectroscopy |
| Molecular Weight | 379.38 g/mol | Confirmed | Mass Spectrometry (MS) |
| Appearance | Yellow to orange crystalline powder | Conforms | Visual Inspection |
| Solubility | Soluble in DMSO | Conforms | Visual Inspection |

Experimental Protocols

Detailed methodologies for the key analytical techniques used to certify **Riboflavin-d3** are outlined below.

High-Performance Liquid Chromatography (HPLC) for Purity Determination

HPLC is a cornerstone technique for assessing the chemical purity of **Riboflavin-d3** by separating it from any non-labeled riboflavin and other impurities.

Methodology:

- Instrumentation: A standard HPLC system equipped with a UV-Vis or Diode Array Detector (DAD).

- Column: A reversed-phase C18 column is typically used.
- Mobile Phase: A gradient of an aqueous buffer (e.g., ammonium acetate or phosphate buffer) and an organic solvent (e.g., methanol or acetonitrile).
- Detection: The chromatogram is monitored at the maximum absorbance wavelength of riboflavin, which is around 444 nm.
- Quantification: The purity is calculated by dividing the peak area of **Riboflavin-d3** by the total peak area of all components in the chromatogram.

Mass Spectrometry (MS) for Isotopic Enrichment and Molecular Weight Verification

Mass spectrometry is employed to confirm the molecular weight of **Riboflavin-d3** and to determine its isotopic enrichment.

Methodology:

- Instrumentation: A high-resolution mass spectrometer, such as a time-of-flight (TOF) or Orbitrap instrument, often coupled with a liquid chromatography system (LC-MS).
- Ionization Source: Electrospray ionization (ESI) is commonly used for polar molecules like riboflavin.
- Analysis: The mass spectrum will show a peak corresponding to the molecular ion of **Riboflavin-d3**. The isotopic distribution of this peak is analyzed to calculate the percentage of deuterium incorporation.
- Isotopic Enrichment Calculation: The relative intensities of the mass peaks for **Riboflavin-d3** and any remaining non-deuterated Riboflavin are used to calculate the isotopic enrichment.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

^1H NMR (Proton NMR) spectroscopy is a powerful tool for confirming the chemical structure of **Riboflavin-d3** and verifying the position of the deuterium labels.

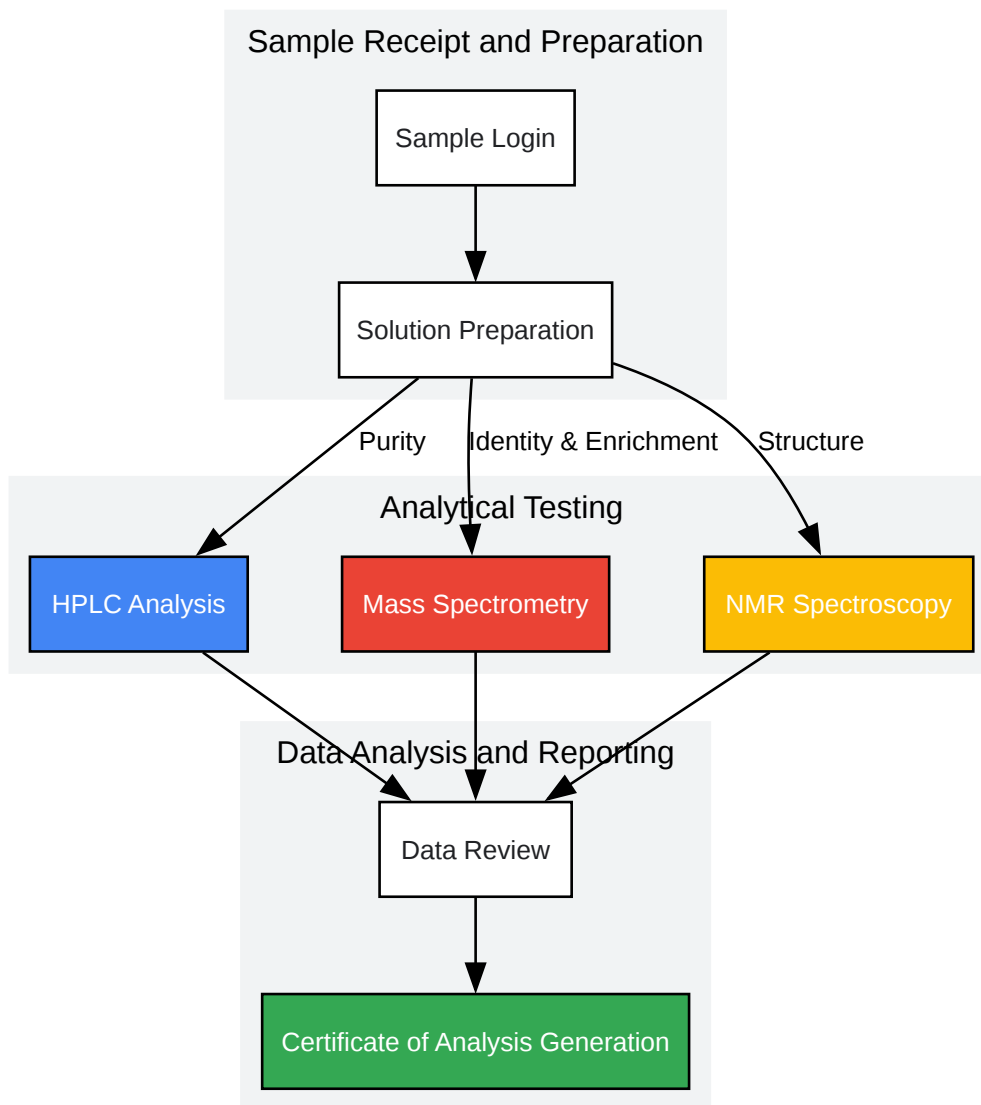
Methodology:

- Instrumentation: A high-field NMR spectrometer.
- Solvent: A deuterated solvent in which the sample is soluble, such as dimethyl sulfoxide-d6 (DMSO-d6).
- Analysis: The ^1H NMR spectrum of **Riboflavin-d3** is compared to the spectrum of a non-deuterated riboflavin standard. The absence of signals at the positions where deuterium has been incorporated confirms the successful labeling. The remaining signals in the spectrum confirm the integrity of the rest of the molecule.

Visualizations

The following diagrams illustrate key concepts and workflows related to the analysis of **Riboflavin-d3**.

Certificate of Analysis Workflow for Riboflavin-d3



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Caption: Workflow for generating a **Riboflavin-d3** Certificate of Analysis.

Caption: Key structural information for **Riboflavin-d3**.

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References

- 1. medchemexpress.com [medchemexpress.com]
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